Application Notes & Protocols: Proper Handling and Storage of Aniline Hydrochloride

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Compound of Interest

Compound Name:	*4-Methyl-3-(3-methylbutoxy)aniline hydrochloride*
CAS No.:	*1333710-52-3*
Cat. No.:	*B1424347*

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Introduction

Aniline hydrochloride (CAS 142-04-1), the hydrochloride salt of aniline, is a versatile chemical intermediate crucial in many research and industrial applications, including the synthesis of dyes, pharmaceuticals, and conductive polymers.[1][2] While indispensable, its significant toxicological profile necessitates a comprehensive understanding and strict adherence to safety protocols. This document provides an in-depth guide for researchers, scientists, and drug development professionals on the proper handling, storage, and emergency procedures for aniline hydrochloride to ensure personnel safety and maintain chemical integrity. The causality behind each recommendation is explained to foster a deep-rooted culture of safety and scientific excellence.

Hazard Identification & Risk Assessment: The "Why" Behind the Precautions

Aniline hydrochloride is a potent hazard, and understanding its toxicological properties is the first step in a robust safety protocol. It is classified as acutely toxic if swallowed, in contact with

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skin, or if inhaled.[3][4][5][6] Furthermore, it is suspected of causing genetic defects and cancer and is known to cause damage to organs through prolonged or repeated exposure.[4][5][6][7]

Causality: The toxicity of aniline hydrochloride is primarily due to the aniline moiety. Upon absorption, aniline can induce methemoglobinemia, a condition where the iron in hemoglobin is oxidized from the ferrous (Fe2+) to the ferric (Fe3+) state. This change renders the hemoglobin unable to bind and transport oxygen effectively, leading to cyanosis (bluish skin), headache, dizziness, and in severe cases, death.[8] Its suspected carcinogenicity and mutagenicity underscore the need to minimize all routes of exposure to the lowest possible levels.

A thorough risk assessment must be conducted before any new protocol involving aniline hydrochloride is initiated. This involves evaluating the quantities being used, the potential for dust generation, and the specific manipulations being performed to determine the necessary level of control.

Key Toxicological Data

Parameter	Value	Species	Source
Oral LD_{50}	840 mg/kg	Rat	[3][9]
GHS Hazard Statements	H301, H311, H331, H317, H318, H341, H351, H372, H400	N/A	[2][4][7]
Signal Word	Danger	N/A	[4][6][10]

Chemical & Physical Properties: Managing Instability

Aniline hydrochloride is a white to greenish crystalline solid that is hygroscopic and sensitive to both air and light.[8][11][12][13] Exposure to these elements causes the compound to darken, indicating degradation.[8][9][14]

Causality of Degradation: The discoloration observed upon exposure to air and light is due to the oxidation of the aniline moiety. Aromatic amines are susceptible to oxidation, which can lead to the formation of colored polymeric byproducts.[15] This degradation not only changes the physical appearance of the substance but can also alter its reactivity and introduce

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impurities into experiments. Its hygroscopic nature means it will readily absorb moisture from the atmosphere, which can affect weighing accuracy and potentially accelerate degradation. [12][13]

Key Physical & Chemical Properties

Property	Value	Notes
Molecular Formula	C_6H_8ClN	[16][17]
Molecular Weight	129.59 g/mol	[1][5]
Melting Point	196-198 °C	[16]
Boiling Point	245 °C	[5][16]
Solubility in Water	1070 g/L (at 20-25 °C)	Highly soluble, which has implications for both solution prep and spill cleanup.[2][16] [18]
Appearance	White to off-white or greenish crystalline solid.	[1][11][18]
Stability	Stable under recommended storage conditions, but sensitive to light, air, and moisture.[12][13]	Darkens upon exposure.[9][14]

Protocols for Safe Handling & Use

A multi-layered approach combining engineering controls, personal protective equipment, and meticulous procedures is mandatory.

Engineering Controls: The First Line of Defense

All work involving the handling of solid aniline hydrochloride or its concentrated solutions must be performed within a certified chemical fume hood.[19][20]

- Causality: A fume hood is essential to control the inhalation hazard posed by fine dust particles.[6][19] Even careful handling can generate airborne particulates that are not visible

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to the naked eye. A properly functioning fume hood maintains a negative pressure, drawing contaminated air away from the user's breathing zone and exhausting it safely.

Personal Protective Equipment (PPE): The Last Barrier

The selection of PPE is not a suggestion but a requirement.[20][21]

- Eye/Face Protection: Chemical safety goggles with side shields are mandatory. A face shield should be worn in addition to goggles when there is a significant risk of splashing.[6][22]
- Skin Protection: A full-length lab coat must be worn and kept fastened.[19]
- Hand Protection: Wear appropriate chemical-resistant gloves, such as nitrile rubber (NBR), and inspect them before each use.[22] It is critical to use the proper glove removal technique to avoid contaminating your skin.[6] For prolonged work or when handling large quantities, consider double-gloving.[19] Always wash hands thoroughly with soap and water after removing gloves.[7][13]

▶ **View Diagram: PPE Selection Workflow**

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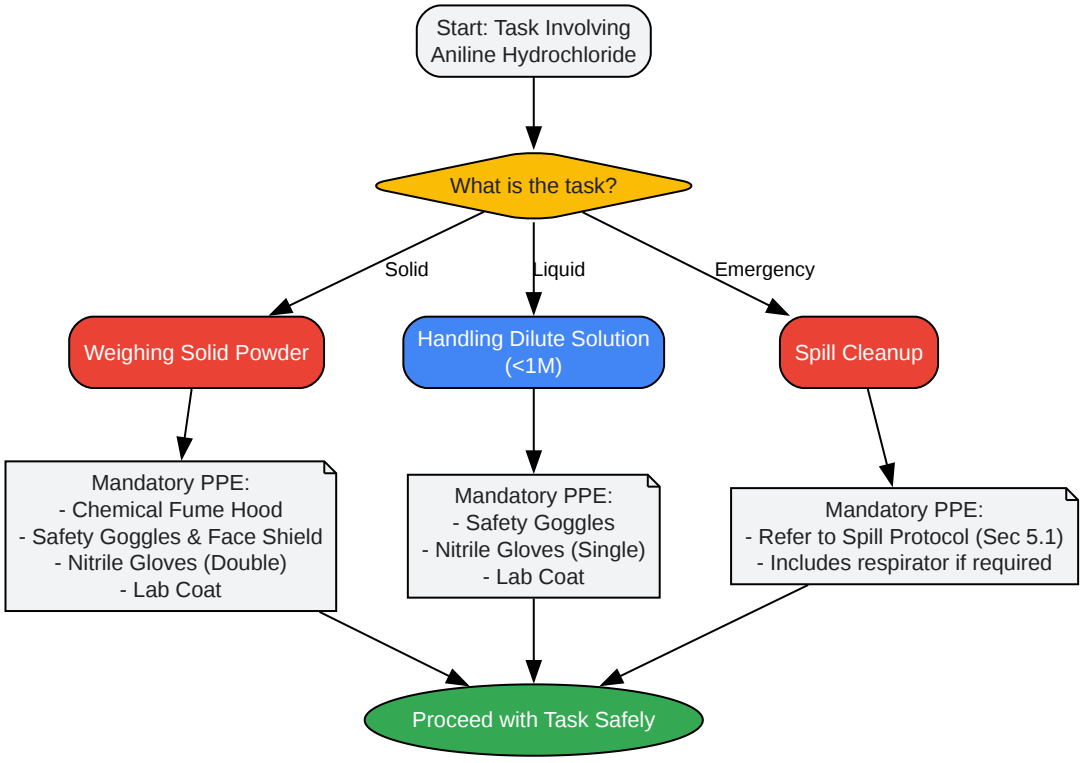
Diagram 1: PPE Selection Workflow for Aniline Hydrochloride



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Caption: PPE selection based on the specific laboratory task.

Protocol: Weighing and Solution Preparation

This protocol is designed to minimize dust generation and exposure.[19][23]

- Preparation: Designate a specific area within the chemical fume hood for weighing.[19] Cover the work surface with disposable bench paper.[23]

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- Tare the Vessel: Place a clean, empty receiving container on the analytical balance and tare it.
- Transfer: Move the tared container and the stock bottle of aniline hydrochloride into the fume hood.
- Aliquotting: Slowly open the stock bottle. Using a dedicated spatula, carefully transfer the desired amount of solid into the tared container. Avoid any rapid movements that could create dust.[23] Keep the stock bottle opening as far from your breathing zone as possible.
- Sealing: Immediately and securely close both the stock bottle and the receiving container.
- Weighing: Move the sealed receiving container back to the balance to record the final weight.
- Dissolution: If preparing a solution, add the solvent to the sealed container inside the fume hood. Swirl gently to dissolve.
- Decontamination: Wipe the exterior of the containers, the spatula, and the work surface with a cloth dampened with water or an appropriate solvent (e.g., 70% ethanol) to remove any residual dust.[19] Dispose of the bench paper and cleaning cloth as hazardous waste.

Long-Term Storage & Stability Management

Proper storage is critical for both safety and maintaining the chemical's purity.[24]

Storage Conditions

Store aniline hydrochloride in a cool, dry, dark, and well-ventilated area designated for toxic chemicals.[3][6][25] The storage area should be locked and accessible only to authorized personnel.[3]

- Container: Keep the container tightly closed to prevent exposure to air and moisture.[3][6][12]
- Light Protection: The compound is light-sensitive.[6][12] Store in the original manufacturer's container, which is often opaque, or in an amber glass bottle.

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- Atmosphere: For long-term storage of high-purity material, consider storage under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation.

Incompatible Materials

Segregate aniline hydrochloride from incompatible materials to prevent dangerous reactions.

- Strong Oxidizing Agents: Reacts violently with strong oxidizers, creating a fire and explosion hazard.[2][8][9][14][16]
- Strong Acids & Bases: Avoid contact with strong acids and bases.[3]
- Causality: As an amine salt, it will react with strong bases to liberate free aniline, which is volatile and toxic. While it is an acidic salt, further reaction with strong acids can be hazardous. The primary incompatibility concern is with oxidizers, which can initiate rapid and exothermic decomposition.

▶ **View Diagram: Chemical Lifecycle Management**

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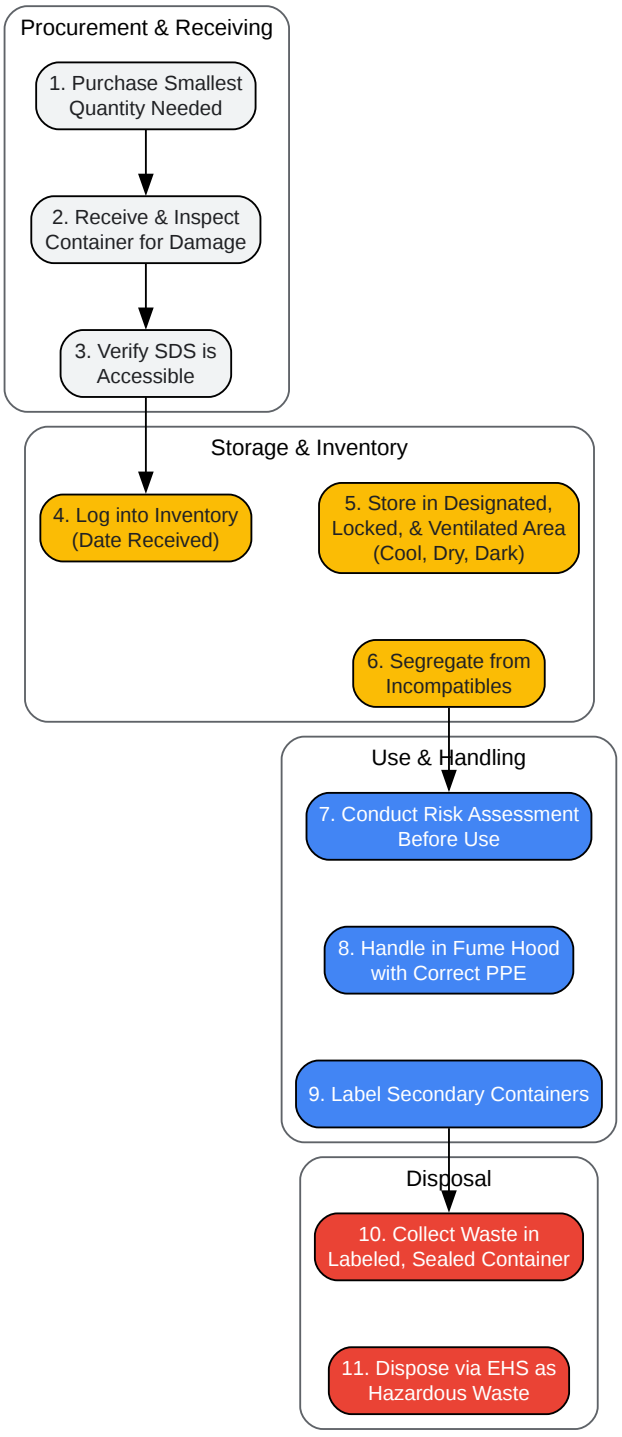
Diagram 2: Aniline Hydrochloride Lifecycle Management



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Caption: Key stages from procurement to disposal.

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Emergency Procedures

Immediate and correct response to an emergency can significantly mitigate harm.

Spill Response

- Small Spill (Solid):
  - Evacuate non-essential personnel and ensure the area is well-ventilated (fume hood sash should be low).[25]
  - Wearing appropriate PPE, gently cover the spill with an inert absorbent material like vermiculite or sand to prevent dust from becoming airborne.[26]
  - Carefully sweep the substance into a sealable container.[6][8][10] Moisten the material slightly with water if it helps to prevent dusting.[8]
  - Wipe the spill area with a wet cloth, and place the cloth in the waste container.
  - Label the container as "Hazardous Waste: Aniline Hydrochloride" and arrange for disposal through your institution's Environmental Health & Safety (EHS) office.[25]
- Large Spill:
  - Evacuate the immediate area immediately.
  - Alert others in the vicinity and notify your supervisor and institutional EHS.
  - Prevent entry into the affected area.
  - Allow only trained emergency response personnel to conduct the cleanup.

Exposure & First Aid

In all cases of exposure, seek immediate medical attention and provide the Safety Data Sheet (SDS) to the responding medical personnel.[10]

- Inhalation: Move the person to fresh air immediately.[4][10] If breathing is difficult or has stopped, provide artificial respiration (only if trained) and call for emergency medical

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services.[5][10]

- Skin Contact: Immediately remove all contaminated clothing.[25] Flush the affected skin with copious amounts of soap and water for at least 15 minutes.[5][10]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][5][25] Remove contact lenses if present and easy to do.[4]
- Ingestion: Do NOT induce vomiting.[14] If the person is conscious, rinse their mouth with water and give one or two glasses of water to dilute the chemical.[10][14] Never give anything by mouth to an unconscious person.[10]

Waste Disposal

Aniline hydrochloride and all materials contaminated with it must be disposed of as hazardous waste.[4][22]

- Containers: Collect all waste, including contaminated PPE, weigh paper, and cleaning materials, in a clearly labeled, sealed, and appropriate hazardous waste container.[6][10]
- Labeling: The waste container must be labeled with "Hazardous Waste" and the full chemical name "Aniline Hydrochloride."
- Disposal: Do not empty into drains or dispose of in regular trash.[4][10][22] Arrange for pickup and disposal through your institution's EHS department in accordance with all local, state, and federal regulations.[25][27]

References

- Aniline hydrochloride - PENTA. (2024, May 7). PENTA. [Link]
- Safety Data Sheet: Aniline hydrochloride. Carl ROTH. [Link]
- Safety Data Sheet: Aniline hydrochloride. Carl ROTH. [Link]
- ANILINE HYDROCHLORIDE FOR SYNTHESIS MSDS. (2016, April 26). Loba Chemie. [Link]

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- ANILINE HYDROCHLORIDE HAZARD SUMMARY. NJ.gov. [Link]
- Benzenamine hydrochloride (1:1). PubChem. [Link]
- Aniline-UL-14C hydrochloride. PubChem. [Link]
- ANILINE HYDROCHLORIDE - Techno PharmChem. Techno PharmChem. [Link]
- SAFETY DATA SHEET - Fisher Scientific. (2010, May 17). Fisher Scientific. [Link]
- Aniline. Rutgers University. [Link]
- Aniline hydrochloride, 99%. Thermo Scientific Alfa Aesar. [Link]
- Weighing Hazardous Powders in the Laboratory. Environment, Health & Safety. [Link]
- ANILINE HYDROCHLORIDE - International Chemical Safety Cards. IPCS. [Link]
- Material Safety Data Sheet - Aniline hydrochloride. (2005, November 7). Cole-Parmer. [Link]
- Tips for Handling Lab Chemicals: A Comprehensive Guide. (2023, April 10). Crystalgen. [Link]
- Ten Tips for Handling Hazardous Chemicals in a Lab. (2022, November 23). Lab Manager. [Link]
- Advanced Degradation of Aniline in Secondary Effluent from a Chemical Industry Park by Cobalt Ferrite/Peracetic Acid System. (2025, April 23). MDPI. [Link]
- Chemical Safety in Laboratories: Best Practices for Handling and Storage to Ensure Personnel Safety and Prevent Accidents. (2023, April 10). LinkedIn. [Link]
- Degradation of aniline by newly isolated, extremely aniline-tolerant Delftia sp. AN3. (2002, April 15). PubMed. [Link]
- Oxidation of aniline hydrochloride with ammonium peroxydisulfate yields... ResearchGate. [Link]

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- Mechanisms and pathways of aniline elimination from aquatic environments. PMC - NIH. [Link]
- Aniline and Aniline Hydrochloride. (2020, October 11). Some Aromatic Amines and related Compounds - NCBI. [Link]

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. Aniline hydrochloride, 99% 100 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.co.uk]
- 3. pentachemicals.eu [pentachemicals.eu]
- 4. carlroth.com [carlroth.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. lobachemie.com [lobachemie.com]
- 8. ANILINE HYDROCHLORIDE [training.itcilo.org]
- 9. technopharmchem.com [technopharmchem.com]
- 10. chemicalbook.com [chemicalbook.com]
- 11. Benzenamine hydrochloride (1:1) | C6H7N.ClH | CID 8870 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. fishersci.com [fishersci.com]
- 13. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 14. ANILINE HYDROCHLORIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 15. researchgate.net [researchgate.net]
- 16. Aniline hydrochloride | 142-04-1 [chemicalbook.com]

© 2026 BenchChem. All rights reserved.

- 17. Aniline-UL-14C hydrochloride | C6H8ClN | CID 11850998 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 18. Aniline and Aniline Hydrochloride - Some Aromatic Amines and related Compounds - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 19. ehs.weill.cornell.edu [ehs.weill.cornell.edu]
- 20. crystalgen.com [crystalgen.com]
- 21. Ten Tips for Handling Hazardous Chemicals in a Lab | Lab Manager [labmanager.com]
- 22. teaching.ch.ntu.edu.tw [teaching.ch.ntu.edu.tw]
- 23. ehs.wisc.edu [ehs.wisc.edu]
- 24. Chemical Safety in Laboratories: Best Practices for Handling and Storage to Ensure Personnel Safety and Prevent Accidents - National Laboratory Sales [nationallaboratorysales.com]
- 25. nj.gov [nj.gov]
- 26. ipo.rutgers.edu [ipo.rutgers.edu]
- 27. fishersci.com [fishersci.com]

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